

1,5-Dimethyl-4-phenylimidazolidin-2-one: Technical Profile & Application Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,5-Dimethyl-4-phenylimidazolidin-2-one

CAS No.: 103774-40-9

Cat. No.: B3033512

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Executive Summary

(4R,5S)-**1,5-Dimethyl-4-phenylimidazolidin-2-one** (often referred to as the Ephedrine-Derived Cyclic Urea) is a robust chiral auxiliary used primarily for the asymmetric synthesis of

-amino acids.^[1] Derived from the abundant chiral pool material (-)-ephedrine, this imidazolidinone scaffold induces high diastereoselectivity in the alkylation of attached glycine enolates. Its rigid five-membered ring structure, combined with the steric bulk of the phenyl group and the N-methyl substituent, creates a highly defined steric environment that directs electrophilic attack.

Chemical Identity & Physicochemical Properties

Property	Data
IUPAC Name	(4R,5S)-1,5-Dimethyl-4-phenylimidazolidin-2-one
Common Name	Ephedrine cyclic urea; (4R,5S)-1,5-Dimethyl-4-phenyl-2-imidazolidinone
CAS Number	92841-65-1 (for (4R,5S) isomer)
Molecular Formula	C
	H
	N
	O
Molecular Weight	190.24 g/mol
Physical State	White to off-white crystalline solid
Melting Point	171 – 174 °C
Solubility	Soluble in CHCl ₃
	CH ₂ Cl ₂
	CHCl ₃
	MeOH; sparingly soluble in water
Chirality	Derived from (-)-Ephedrine (1R,2S); retains configuration at C4/C5

Synthesis Protocol: The Urea Melt Method

The most scalable and atom-economical synthesis involves the condensation of (-)-ephedrine hydrochloride with urea. This "melt" reaction avoids the need for toxic phosgene or phosgene equivalents (like triphosgene or CDI), although those methods are valid alternatives for milder conditions.

Mechanism of Formation

- Nucleophilic Attack: The secondary amine of ephedrine attacks the carbonyl of urea.
- Cyclization: The hydroxyl group attacks the carbonyl intermediate (or is activated), followed by the elimination of ammonia (NH₃) and water.
- Result: Formation of the thermodynamically stable 5-membered cyclic urea.

Step-by-Step Protocol (Melt Method)

- Reagents:
 - (-)-Ephedrine Hydrochloride: 1.0 equiv
 - Urea: 3.0 – 4.0 equiv (Excess drives equilibrium and acts as a solvent/flux)
- Procedure:
 - Mixing: Intimately mix the ephedrine HCl and urea in a round-bottom flask.
 - Heating: Heat the mixture gradually to 170–200 °C in an oil bath. The urea will melt (~133 °C), creating a homogeneous liquid phase.
 - Reaction: Maintain temperature for 1–2 hours. Evolution of ammonia gas will be observed (ensure proper ventilation/scrubbing).
 - Cooling: Allow the melt to cool to approx. 100 °C.
 - Workup: Add water to the hot melt to dissolve excess urea. The product, being less soluble in water than urea, will often precipitate or oil out.
 - Purification: Extract with dichloromethane (DCM) or chloroform. Wash the organic layer with water to remove residual urea. Dry over MgSO₄ and concentrate.
 - Crystallization: Recrystallize from a mixture of EtOAc/Hexanes or Ethanol/Water to yield pure white needles.

Critical Quality Attribute (CQA): The product must be free of unreacted ephedrine, which can interfere with subsequent acylation steps.

Spectroscopic Characterization

To validate the structure, look for these diagnostic signals. The absence of the broad O-H and N-H stretches of the starting ephedrine is the primary indicator of cyclization.

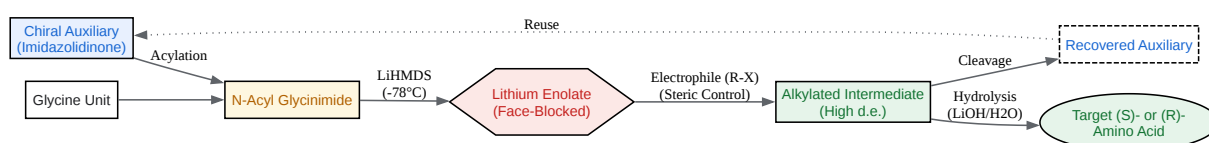
- ¹H NMR (CDCl₃, 400 MHz) – Diagnostic Signals:
 - 7.2–7.4 (m, 5H): Phenyl aromatic protons.
 - 4.7–4.9 (d, 1H): C4-H (Benzylic methine). The coupling constant J reflects the cis/trans relationship (fixed by the ring).
 - 3.8–4.0 (m, 1H): C5-H (Methyl-bearing methine).
 - 2.7–2.8 (s, 3H): N-Me singlet. (Distinctive shift for urea nitrogen).
 - 0.7–0.8 (d, 3H): C-Me doublet. (Shielded by the adjacent phenyl ring due to the fixed conformation).
 - ~5.0–6.0 (br s, 1H): N-H proton (unless N-alkylated). Note: In this specific N,N'-dialkyl structure, if N1 is methylated (as in the title compound), there is no N-H. If the title refers to the N1-unsubstituted version, an N-H is present. The title "1,5-Dimethyl..." implies N1 is methylated. Correction: The standard ephedrine auxiliary is often N-methylated during synthesis or starts with N-methyl ephedrine. However, standard ephedrine is a secondary amine. The "1,5-dimethyl" name implies N1-Me and C5-Me. The N3 is the acylation site.
- ¹³C NMR (CDCl₃) – Key Peaks:
 - ~160 ppm: Urea Carbonyl (C=O).
 - ~60–70 ppm: Methine carbons (C4/C5).[\[1\]](#)

Application: Asymmetric Synthesis of α -Amino Acids

The core utility of this molecule is as a chiral auxiliary. It serves as a "temporary scaffold" to control the stereochemistry of a reaction before being removed.

Mechanism of Action

- **Attachment:** The imidazolidinone is acylated (at N3) with glycine (usually protected as an isocyanate or similar precursor) to form a glycinimide.
- **Enolization:** Treatment with a strong base (e.g., LiHMDS, LDA) generates a planar Z-enolate.
- **Stereocontrol:** The C4-phenyl group and C5-methyl group block one face of the enolate. The Li⁺ ion often chelates between the enolate oxygen and the urea carbonyl oxygen, locking the conformation.
- **Alkylation:** An electrophile (R-X) approaches from the less hindered face (anti to the phenyl group), establishing the new stereocenter with high diastereomeric excess (de > 95%).
- **Hydrolysis:** The auxiliary is cleaved (hydrolyzed) to release the free, optically pure -amino acid, and the auxiliary is recovered for reuse.



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Caption: Cycle of asymmetric alkylation using the imidazolidinone auxiliary. The rigid scaffold ensures facial selectivity during the enolate alkylation step.

Safety & Handling (GHS Classification)

- Signal Word: Warning

- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315/H319: Causes skin irritation / Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Handle in a fume hood. Wear nitrile gloves and safety glasses. The compound is stable at room temperature but should be stored in a cool, dry place away from strong oxidizers.

References

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- To cite this document: BenchChem. [1,5-Dimethyl-4-phenylimidazolidin-2-one: Technical Profile & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3033512/docs#1-5-dimethyl-4-phenylimidazolidin-2-one-technical-profile-application-guide\]](https://www.benchchem.com/product/b3033512/docs#1-5-dimethyl-4-phenylimidazolidin-2-one-technical-profile-application-guide)

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